

# Essential Safety and Operational Guide for Handling Perfluorooctanoyl Chloride

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## Compound of Interest

Compound Name: Perfluorooctanoyl chloride

Cat. No.: B1209173

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Perfluorooctanoyl chloride**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification

**Perfluorooctanoyl chloride** is classified as a hazardous substance. It is known to cause severe skin burns and serious eye damage.[1][2][3] It may also cause respiratory irritation.[2] The toxicological properties of this material have not been fully investigated, and it is recommended to limit exposure.[4]

## Personal Protective Equipment (PPE) Requirements

The following personal protective equipment is mandatory when handling **Perfluorooctanoyl chloride** to prevent direct contact and inhalation:

Body Part	Required PPE	Standards/Specifications
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.[1][2]	Must conform to EN 166 (EU) or NIOSH (US) standards.[1]
Skin	Chemical-resistant gloves, fire/flammable resistant and impervious clothing, and chemical-resistant boots.[1][4]	Gloves should be inspected prior to use and disposed of properly after contamination.[4]
Respiratory	A full-face respirator is necessary if exposure limits are exceeded or if irritation is experienced.[1]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>8</sub> ClF <sub>15</sub> O
Molecular Weight	432.51 g/mol
Boiling Point	130-132°C
Appearance	Colorless liquid

Source: INDOFINE Chemical Company Safety Data Sheet[4]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Pre-Handling Preparations:

- Ventilation: Always handle **Perfluorooctanoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[1][3]

- **Emergency Equipment:** Ensure that a safety shower and an emergency eye wash station are readily accessible in the immediate vicinity of the handling area.[\[2\]](#)
- **PPE Check:** Before handling, inspect all PPE for integrity. Ensure gloves are free of tears or punctures.[\[4\]](#)

## 2. Handling the Chemical:

- **Avoid Contact:** Do not allow the chemical to come into contact with skin or eyes.[\[1\]](#)[\[5\]](#) Avoid breathing in vapors, mists, or gas.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Safe Practices:** Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- **Clothing:** Wear suitable protective clothing.[\[1\]](#)[\[5\]](#)

## 3. Storage:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Incompatibilities:** Store away from incompatible materials such as alcohols, oxidizing agents, and strong bases.[\[2\]](#) The substance is moisture-sensitive; store under an inert gas.[\[2\]](#)

# Emergency and Disposal Plans

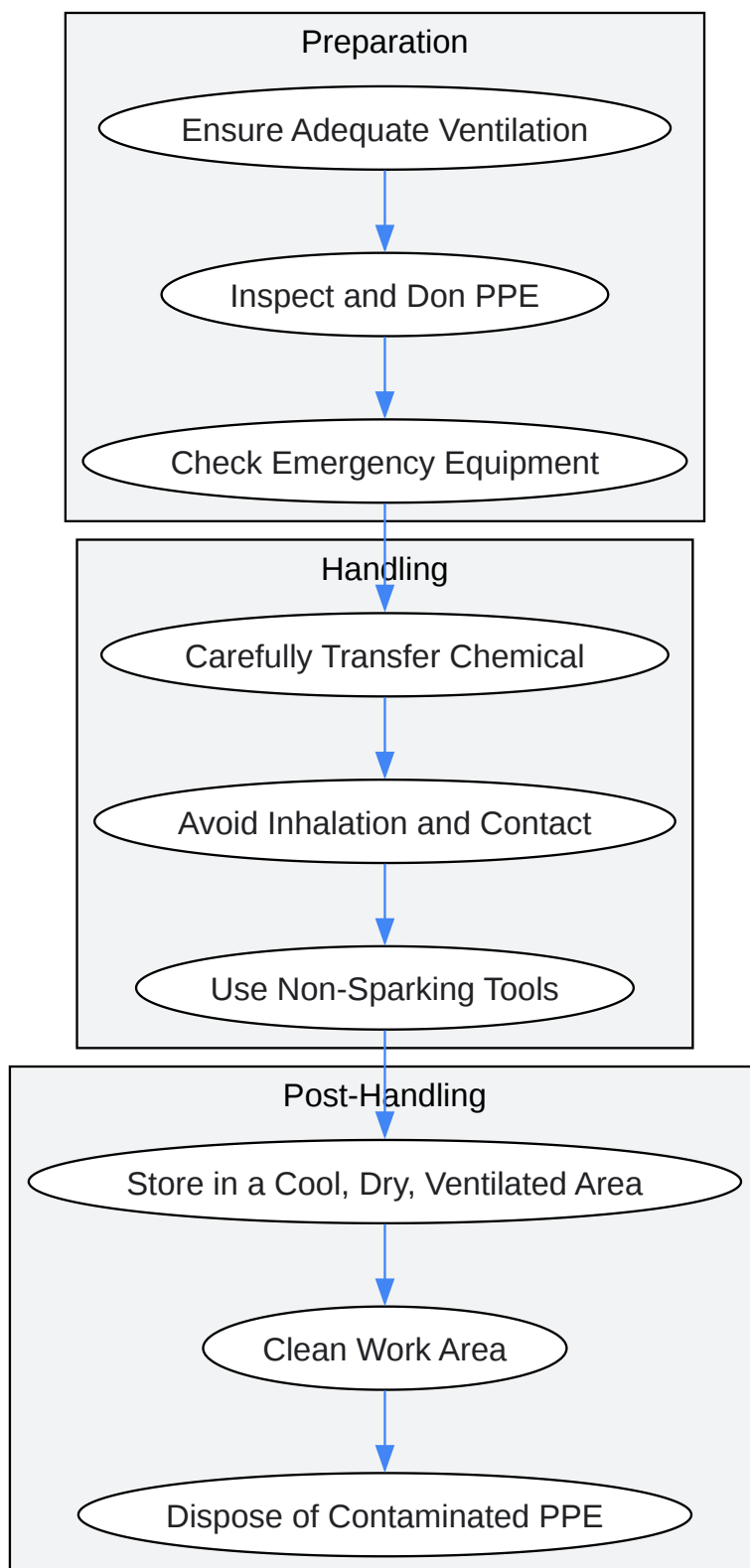
## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Eye Contact	Immediately rinse eyes with water for at least 15 minutes, making sure to hold the eyelids open. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> Remove contact lenses if present and easy to do. <a href="#">[1]</a> Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> <a href="#">[2]</a> Rinse the mouth with water. <a href="#">[1]</a> <a href="#">[2]</a> Never give anything by mouth to an unconscious person. <a href="#">[1]</a> <a href="#">[2]</a> Call a physician or Poison Control Center immediately. <a href="#">[1]</a>

## Spill Response and Disposal

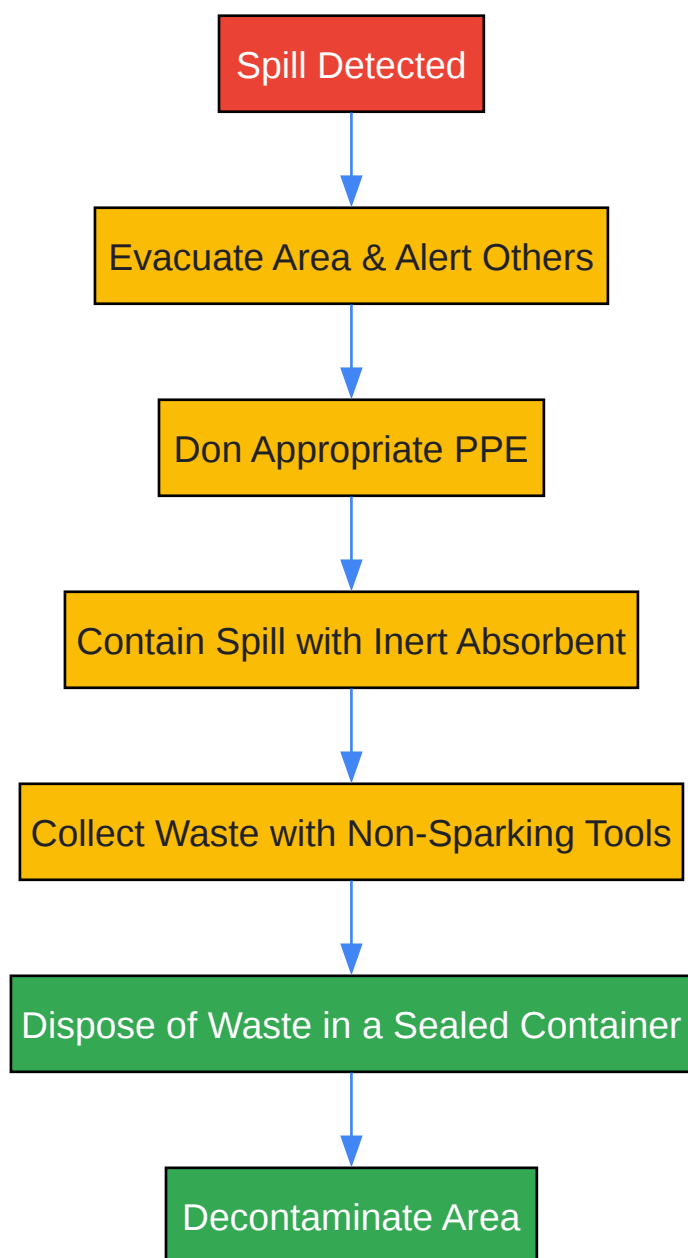
- Evacuation and Ventilation: In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#)
- Containment: Stop the leak if it is safe to do so.[\[2\]](#) Use an inert absorbent material to soak up the spill.[\[6\]](#)
- Cleanup: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
- Disposal: Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#) Do not let the chemical enter drains.[\[1\]](#)

## Workflow Diagrams



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Caption: Workflow for Safe Handling of **Perfluorooctanoyl Chloride**.



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Caption: Emergency Spill Response Plan for **Perfluorooctanoyl Chloride**.

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